

Foreword: The Imperative of Impurity Profiling

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N*-nitroso-atomoxetine

Cat. No.: B15815323

[Get Quote](#)

In the landscape of pharmaceutical development and manufacturing, the control of impurities is not merely a regulatory hurdle but a fundamental pillar of patient safety. The emergence of N-nitrosamine drug substance-related impurities (NDSRIs) has presented a significant challenge, demanding a deeper, more mechanistic understanding of their formation and behavior. **N-Nitroso-atomoxetine**, an NDSRI associated with the widely prescribed ADHD medication atomoxetine, exemplifies this challenge. This guide is designed for the practicing scientist—the analytical chemist, the process chemist, the formulation scientist—to provide a comprehensive, technically grounded resource on the chemical properties of this specific impurity. Our objective is to move beyond simple data reporting and delve into the causality behind its formation, the logic of its analytical detection, and the rationale for its control.

Core Chemical Identity and Physicochemical Properties

N-Nitroso-atomoxetine is the N-nitrosated derivative of atomoxetine, where a nitroso (-N=O) group replaces the hydrogen on the secondary amine nitrogen. This seemingly minor structural modification drastically alters the molecule's toxicological profile, placing it in the "cohort of concern" due to its classification as a potential genotoxic and probable human carcinogen.[1][2]

A precise understanding of its basic properties is the foundation for all further investigation.

Table 1: Physicochemical and Identification Properties of **N-Nitroso-Atomoxetine**

Property	Value / Description	Source(s)
Chemical Name	(R)-N-methyl-N-(3-phenyl-3-(o-tolyloxy)propyl)nitrous amide	[1][3][4]
Synonyms	Atomoxetine Impurity 39, NDSRI-Atomoxetine	[3]
CAS Number	3028194-77-3	[1][5]
Molecular Formula	C ₁₇ H ₂₀ N ₂ O ₂	[3][5][6]
Molecular Weight	284.35 g/mol	[3][5]
Appearance	Pale Yellow Solid	[7]
Solubility	Soluble in organic solvents such as Methanol, Acetonitrile, and DMSO.	[7]

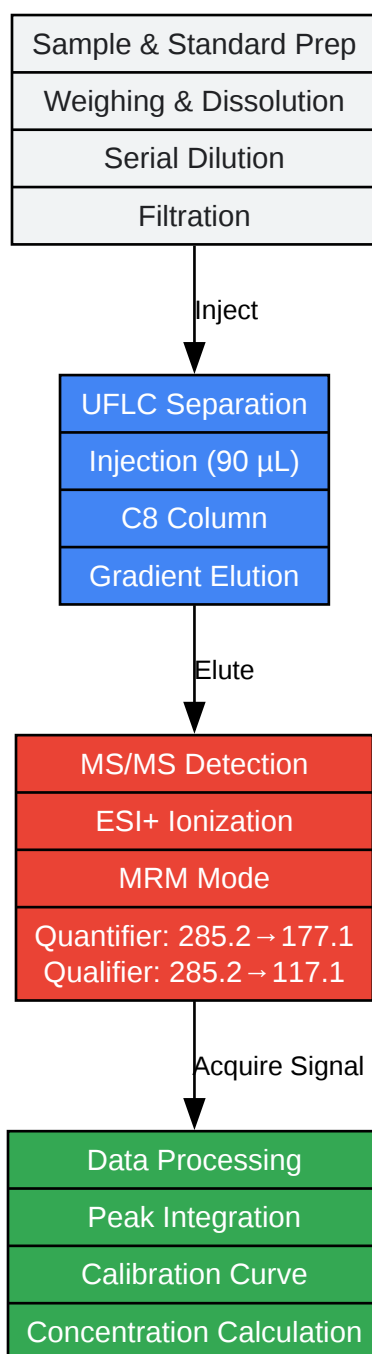
The Genesis of an Impurity: Mechanism of Formation

The formation of **N-nitroso-atomoxetine** is a classic acid-catalyzed nitrosation of a secondary amine. Its presence in a drug product is not typically due to intentional addition but rather the result of an unintended reaction between the atomoxetine molecule and a nitrosating agent.

Causality of Formation: The reaction requires two key components: the secondary amine of atomoxetine and a nitrosating agent. The most common nitrosating agent in a pharmaceutical context is nitrous acid (HNO₂), which is highly unstable and forms in situ from residual nitrites (often present as trace impurities in excipients or water) under acidic conditions.[2][8] The manufacturing process or the drug product formulation itself can provide the necessary acidic environment.

The Reaction Pathway:

- **Activation of Nitrite:** In an acidic medium (H^+), a nitrite ion (NO_2^-) is protonated to form nitrous acid (HNO_2).
- **Formation of the Electrophile:** Two molecules of nitrous acid can equilibrate to form dinitrogen trioxide (N_2O_3), or, under stronger acidic conditions, nitrous acid can be protonated and lose water to form the highly electrophilic nitrosonium ion (NO^+).
- **Nucleophilic Attack:** The lone pair of electrons on the secondary nitrogen of atomoxetine acts as a nucleophile, attacking the electrophilic nitrosating agent (N_2O_3 or NO^+).
- **Formation of **N-Nitroso-Atomoxetine**:** Following the attack, a proton is lost, resulting in the formation of the stable N-nitrosamine.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. N-Nitroso Atomoxetine | Manasa Life Sciences \[manasalifesciences.com\]](#)
- [2. seejph.com \[seejph.com\]](#)
- [3. N-nitroso-atomoxetine | C17H20N2O2 | CID 169444758 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. N-Nitroso-Atomoxetine | SynZeal \[synzeal.com\]](#)
- [5. N-Nitroso Atomoxetine, Nitrosamine Compounds, Nitrosamine Impurities, Impurity Standards \[chemicea.com\]](#)
- [6. N-Nitroso-Atomoxetine | CAS | LGC Standards \[lgcstandards.com\]](#)
- [7. synchemia.com \[synchemia.com\]](#)
- [8. seejph.com \[seejph.com\]](#)
- [To cite this document: BenchChem. \[Foreword: The Imperative of Impurity Profiling\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b15815323/docs#foreword-the-imperative-of-impurity-profiling\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)